

3,5-Dimethylpiperidine: A Comprehensive Technical Guide to Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 3,5-Dimethylpiperidine

Cat. No.: B146706

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **3,5-Dimethylpiperidine** (CAS RN: 35794-11-7). The following sections detail the compound's properties, hazards, and the necessary precautions for its safe use in a laboratory and drug development setting.

Chemical and Physical Properties

3,5-Dimethylpiperidine is a flammable, colorless to light yellow liquid.^[1] It is an alicyclic amine that is soluble in many organic solvents.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₅ N	[2][3]
Molecular Weight	113.20 g/mol	[2][4]
Appearance	Clear, colorless to light yellow liquid	[1][5]
Boiling Point	137–144 °C	[1][3][4]
Melting Point	Approximately -50 °C	[1]
Flash Point	29 °C (closed cup)	[1][4]
Density	0.813 - 0.853 g/mL at 25 °C	[1][3][4]
Refractive Index	n ₂₀ /D 1.4454	[4]
Purity	≥99.0% (GC)	[1][3]
Solubility	Soluble in most organic solvents such as ether, methanol, and toluene.	[1]

Hazard Identification and Classification

3,5-Dimethylpiperidine is classified as a hazardous substance. Proper handling is required to mitigate risks.

Hazard Classification	GHS Category	Reference(s)
Flammable Liquids	Category 3	[2][5]
Acute Toxicity, Oral	Category 4	[5]
Skin Corrosion/Irritation	Category 2	[2][5]
Serious Eye Damage/Irritation	Category 2A/2	[2][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[2][4][5]

Hazard Statements:

- H226: Flammable liquid and vapor.[\[5\]](#)[\[6\]](#)
- H302: Harmful if swallowed.[\[5\]](#)
- H315: Causes skin irritation.[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[6\]](#)

Signal Word: Warning[\[5\]](#)[\[6\]](#)

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **3,5-Dimethylpiperidine** to prevent exposure and accidents.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

PPE Type	Specification	Reference(s)
Eye/Face Protection	Safety goggles/chemical safety glasses and a face shield.	[5]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure. The resistance of the gloves to the chemical should be ascertained with the supplier.	[5]
Skin and Body Protection	Protective clothing, including boots, to prevent contact.	[5]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator when necessary. For emergencies, a positive-pressure, full-facepiece SCBA is required.	[5][6]

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.[5]
- Avoid breathing vapors or mist.[5]
- Do not get in eyes, on skin, or on clothing.[7]
- Wash hands and face thoroughly after handling.[5]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][6]
- Use non-sparking tools and take precautionary measures against static discharge.[7][8]
- Ground and bond containers when transferring material.[6]
- Do not eat, drink, or smoke in the workplace.[5]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[7\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as acids, aldehydes, and strong oxidizing agents.[\[5\]](#)
- Keep away from sources of ignition.[\[7\]](#)
- Store in a flammables area.[\[7\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[6\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **3,5-Dimethylpiperidine**.

First-Aid Measures

Exposure Route	First-Aid Protocol	Reference(s)
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[5][6]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Call a poison center or doctor if you feel unwell.	[5][9]
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a physician or poison control center immediately.	[6][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Water can be effective in cooling fire-exposed containers.[5][7][9]
- Unsuitable Extinguishing Media: Do not use a water jet.[6]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[7] Thermal decomposition may produce

toxic vapors, including nitrogen oxides, carbon monoxide, and cyanide.[5]

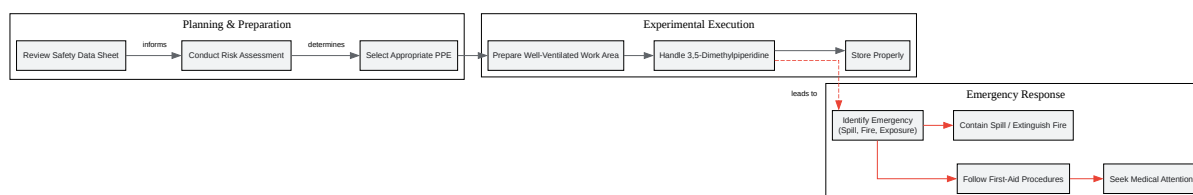
- Protective Equipment: Fire-fighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][7]

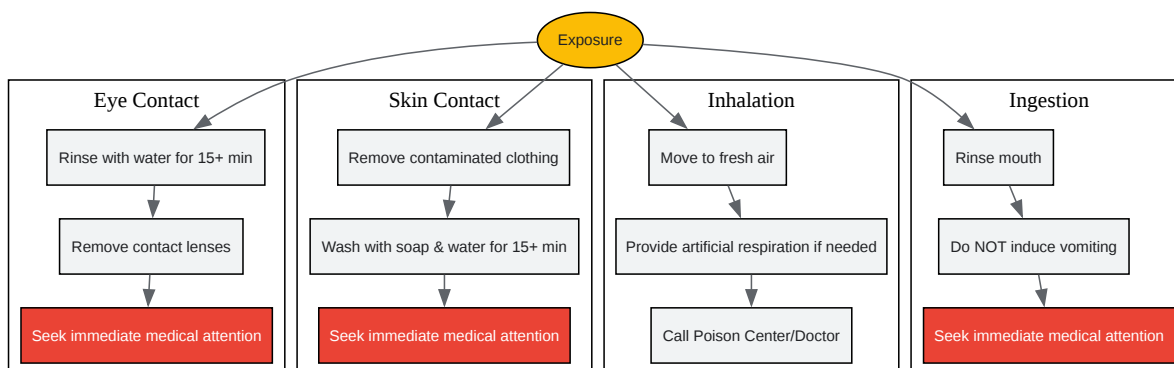
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[6] Avoid breathing vapors and contact with skin and eyes.[5] Remove all sources of ignition.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Containment and Cleaning Up: Contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite). Place in a container for disposal according to local regulations.[6]

Experimental Protocols and Workflows

While specific experimental protocols for determining the safety data are proprietary to the testing bodies, the following workflows represent the logical application of safety and handling information in a research setting.



[Click to download full resolution via product page](#)Figure 1: Hazard Mitigation Workflow for **3,5-Dimethylpiperidine**.[Click to download full resolution via product page](#)Figure 2: First-Aid Response Pathway for **3,5-Dimethylpiperidine** Exposure.

Toxicological Information

- Acute Effects: **3,5-Dimethylpiperidine** is irritating to the eyes, respiratory system, and skin. [5] Ingestion can be harmful.[5]
- Chronic Effects: To the best of current knowledge, the chronic effects of this compound have not been fully investigated.[5]
- Carcinogenicity: This product is not listed as a carcinogen by NTP, IARC, or OSHA.[5]

Ecological Information

While specific quantitative data is limited in the provided search results, the following qualitative information is available:

- The substance is expected to be biodegradable.[5]

- Based on its Log Kow, it is expected to have a negligible potential to bioaccumulate.[5]
- It is volatile from aqueous bodies.[5]
- It is classified as WGK 3, indicating it is severely hazardous to water.[5]

Disposal Considerations

- Waste must be disposed of in accordance with local, regional, national, and international regulations.[5][6]
- Dispose of this chemical and its container to a hazardous or special waste collection point.[7]
- Empty containers may retain product residue and can be dangerous. Do not reuse empty containers.[7]

Regulatory Information

- CAS Number: 35794-11-7[5]
- EC Number: 252-730-6[5]
- TSCA: Listed (Active)[5]
- Shipping Classification: UN Class 3 Flammable Liquid.[1]

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